

An In-depth Technical Guide to the Safety and Handling of Dibutyl Carbonate

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Compound of Interest

Compound Name: *Dibutyl carbonate*

Cat. No.: *B105752*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **dibutyl carbonate** (CAS No. 542-52-9). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and development.

Chemical and Physical Properties

Dibutyl carbonate is a combustible liquid. Its physical and chemical properties are summarized in the table below. It is important to note that some quantitative data, such as the flash point, may vary between suppliers, and other toxicological data has not been fully investigated.^[1]

Property	Value	Source(s)
CAS Number	542-52-9	[1][2]
Molecular Formula	C9H18O3	[2][3]
Molecular Weight	174.24 g/mol	[3]
Appearance	Liquid	[1]
Boiling Point	207 °C	
Flash Point	76 °C	
No information available	[1]	
Specific Gravity	0.93 (20/20)	
Water Solubility	Insoluble	[1]
Incompatible Materials	Strong oxidizing agents	[1]

Hazard Identification and GHS Classification

Dibutyl carbonate is classified as a hazardous chemical. The primary hazards are serious eye damage and the potential for allergic skin reactions.[1][3]

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[1][3]
- H318: Causes serious eye damage.[1][3]
- H412: Harmful to aquatic life with long lasting effects.[3]
- H227: Combustible liquid.

GHS Pictograms:

corrosive irritant

Signal Word: Danger[1][3]

Toxicological Information

The toxicological properties of **dibutyl carbonate** have not been fully investigated.^[1] Therefore, specific quantitative data for acute toxicity (oral, dermal, and inhalation) is not available. This section outlines the general toxicological concerns based on the available safety data sheets.

Toxicity Endpoint	Data	Source(s)
Acute Oral Toxicity	Not fully investigated.	^[1]
Acute Dermal Toxicity	Not fully investigated.	^[1]
Acute Inhalation Toxicity	Not fully investigated.	^[1]
Skin Corrosion/Irritation	May cause an allergic skin reaction. Symptoms may include rash, itching, and swelling. ^[1]	^[1]
Serious Eye Damage/Irritation	Causes serious eye damage. ^[1] ^[3]	^[1] ^[3]
Carcinogenicity	Not listed as a carcinogen by any agency.	^[1]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **dibutyl carbonate**.

Handling:

- Ensure adequate ventilation in the work area.^[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[1]
- Avoid contact with eyes, skin, and clothing.^[1]

- Do not ingest or inhale the substance.[\[1\]](#)
- Keep away from heat and sources of ignition.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency and First-Aid Procedures

In case of exposure or a spill, follow these procedures:

Exposure Route	First-Aid Measures	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. [1] Get immediate medical attention. [1]	
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation or rash occurs, get medical advice. [1]	[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]	[1]
Ingestion	Clean mouth with water and drink plenty of water afterward. [1] Do not induce vomiting.	[1]

Fire-Fighting Measures:

- Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.^[1]
- Hazardous combustion products include carbon monoxide and carbon dioxide.^[1]

Experimental Protocols

While specific experimental data for **dibutyl carbonate** is limited, the following are detailed methodologies for key experiments that would be used to determine its safety profile.

Flash Point Determination (Pensky-Martens Closed Cup Method): This method is used to determine the flash point of combustible liquids.

- A brass test cup is filled with the sample to a specified level.
- The cup is heated at a slow, constant rate.
- A stirring device ensures uniform temperature throughout the sample.
- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the vapors of the sample ignite.

Acute Oral Toxicity (OECD Guideline 401): This test provides information on health hazards from a single oral ingestion.

- A group of laboratory animals (typically rats) are fasted before the test.
- A single dose of the substance is administered by gavage.
- The animals are observed for up to 14 days for signs of toxicity and mortality.
- The LD50 (the dose that is lethal to 50% of the test animals) is calculated.

Acute Dermal Toxicity (OECD Guideline 402): This method assesses the hazard from a single dermal application.

- The substance is applied to a small, shaved area of the skin of test animals (usually rabbits or rats).
- The application site is covered with a porous gauze dressing for 24 hours.
- Animals are observed for 14 days for skin reactions and other signs of toxicity.
- The dermal LD50 is determined.

Acute Inhalation Toxicity (OECD Guideline 403): This guideline is for evaluating the hazard of inhaled substances.

- Test animals (usually rats) are placed in an inhalation chamber.
- The substance is introduced as a vapor, aerosol, or gas at a specific concentration for a set period (typically 4 hours).
- The animals are observed for 14 days for signs of toxicity and mortality.
- The LC50 (the concentration that is lethal to 50% of the animals) is calculated.

Acute Dermal Irritation/Corrosion (OECD Guideline 404): This test evaluates the potential for a substance to cause skin irritation or corrosion.

- A small amount of the substance is applied to the shaved skin of a test animal (typically a rabbit).
- The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- The reactions are scored to determine the level of irritation.

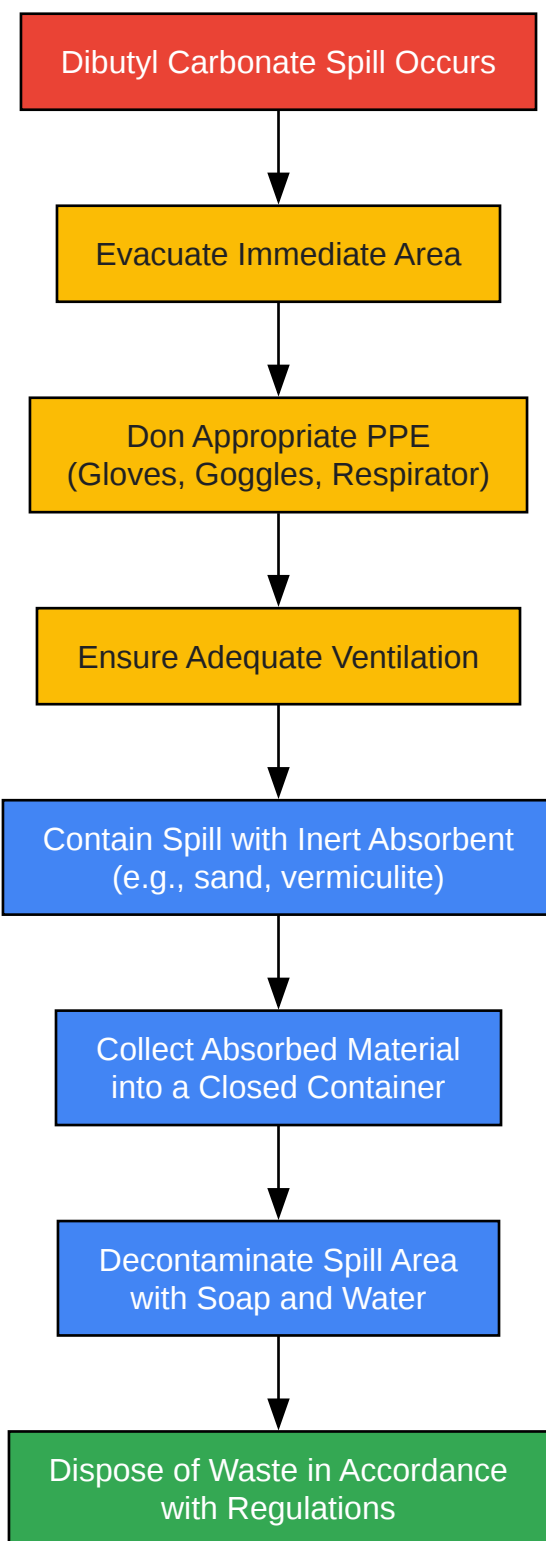
Acute Eye Irritation/Corrosion (OECD Guideline 405): This method assesses the potential for a substance to damage the eye.

- A single dose of the substance is applied to one eye of a test animal (usually a rabbit).
- The eye is examined for effects on the cornea, iris, and conjunctiva at specific time points.

- The severity and reversibility of any lesions are recorded to classify the substance's irritation potential.

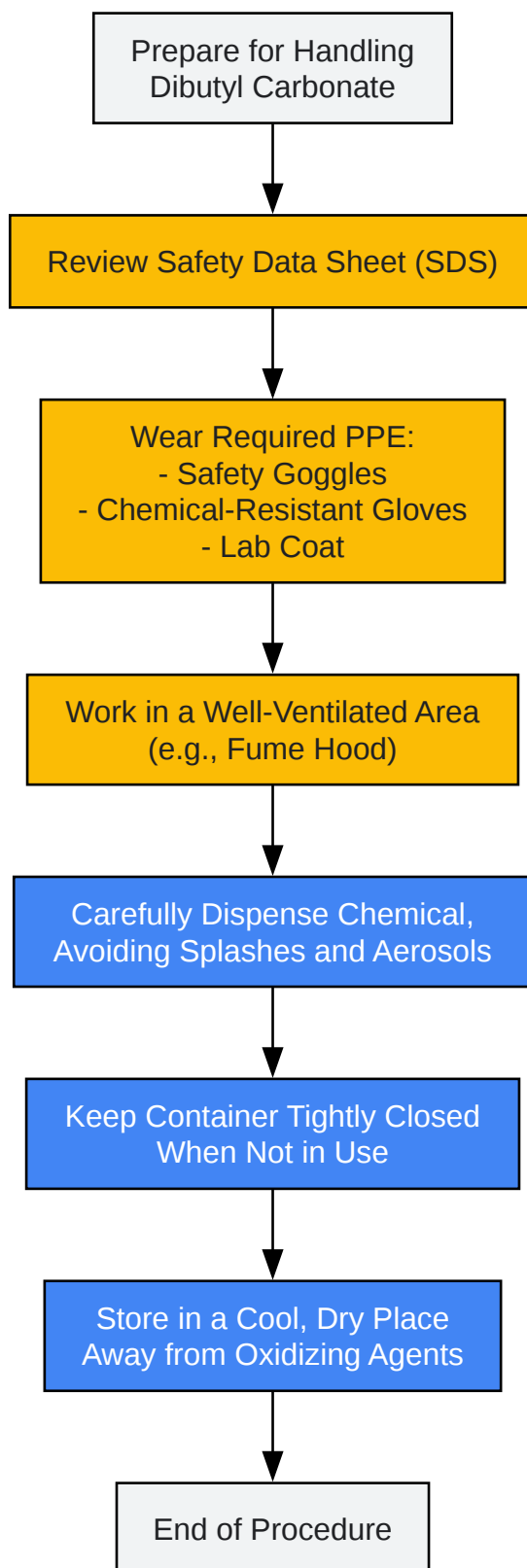
Visualized Workflows

The following diagrams illustrate recommended workflows for handling **dibutyl carbonate** safely in a laboratory setting.



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Caption: Workflow for responding to a **dibutyl carbonate** spill.



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Caption: Standard operating procedure for safe laboratory use of **dibutyl carbonate**.

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